

# Application Notes and Protocols for F327 In Vivo Experimental Design

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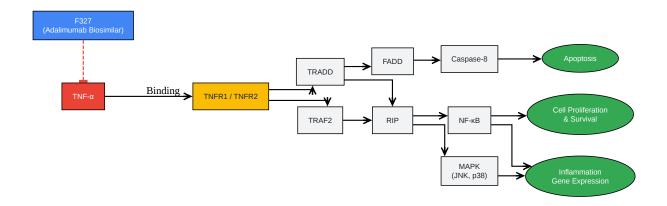
## Introduction

**F327** is a biosimilar of adalimumab, a recombinant human IgG1 monoclonal antibody that specifically targets and neutralizes Tumor Necrosis Factor-alpha (TNF- $\alpha$ ). TNF- $\alpha$  is a proinflammatory cytokine implicated in the pathogenesis of numerous autoimmune and inflammatory diseases. These application notes provide detailed protocols and experimental design considerations for the in vivo evaluation of **F327** in preclinical animal models of arthritis and cancer.

# Mechanism of Action: TNF-α Signaling Pathway

**F327** exerts its therapeutic effect by binding to both soluble and transmembrane TNF- $\alpha$ , preventing its interaction with the TNF receptors, TNFR1 (p55) and TNFR2 (p75).[1][2] This blockade inhibits the downstream signaling cascades that lead to inflammation, cell proliferation, and apoptosis.[3]





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**Figure 1:** Simplified TNF- $\alpha$  signaling pathway and the inhibitory action of **F327**.

# In Vivo Experimental Design: Rheumatoid Arthritis Model

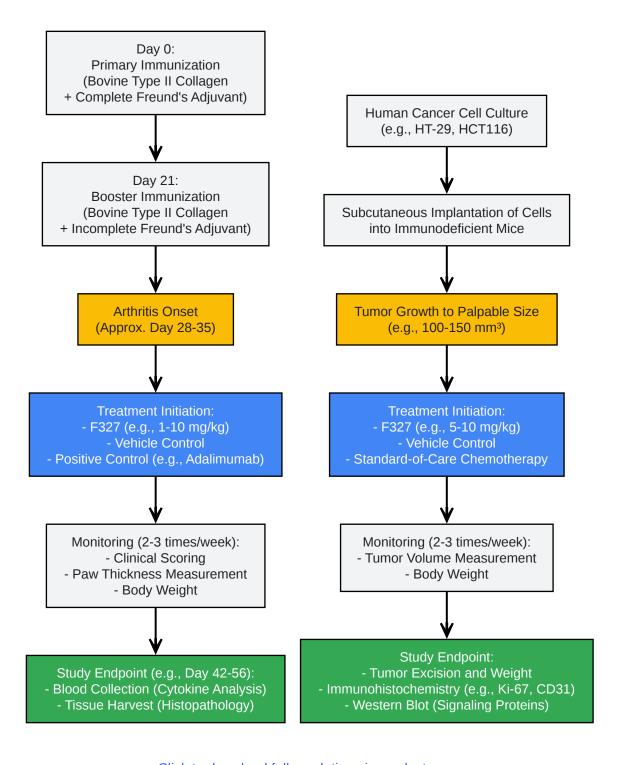
## **Animal Model**

A commonly used and relevant model for studying rheumatoid arthritis is the collagen-induced arthritis (CIA) mouse model.[4] Alternatively, human TNF- $\alpha$  transgenic mouse models that spontaneously develop arthritis can be utilized.[5][6]

## **Experimental Protocol: Collagen-Induced Arthritis (CIA)**

This protocol outlines the induction of arthritis and subsequent treatment with F327.





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